

2-Hydroxyisonicotinic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyisonicotinic acid

Cat. No.: B064118

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In-Depth Technical Guide to 2-Hydroxyisonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Hydroxyisonicotinic acid** (also known as 2-oxo-1,2-dihydropyridine-4-carboxylic acid), a pivotal fine chemical intermediate in the pharmaceutical and agrochemical industries. This document consolidates its fundamental chemical properties, including its CAS number and molecular weight, and delves into its significant, albeit primarily supportive, role in the synthesis of higher-order chemical entities. While direct, extensive biological activity or modulation of specific signaling pathways by **2-Hydroxyisonicotinic acid** itself is not widely documented in publicly available research, this guide will detail its applications as a foundational building block and provide generalized experimental contexts where it is employed.

Core Chemical and Physical Properties

2-Hydroxyisonicotinic acid is a pyridine derivative with a hydroxyl group at the 2-position and a carboxylic acid group at the 4-position. This substitution pattern imparts specific reactivity and solubility characteristics that are advantageous in organic synthesis.

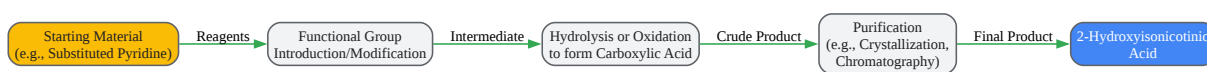
Table 1: Physicochemical Properties of **2-Hydroxyisonicotinic Acid**

Property	Value	Citation
CAS Number	22282-72-0	[1]
Molecular Weight	139.11 g/mol	[1]
Molecular Formula	C ₆ H ₅ NO ₃	[1]
Synonyms	2-Hydroxy-4-pyridinecarboxylic Acid, 2-oxo-1,2-dihydropyridine-4-carboxylic acid	
Appearance	White to Orange to Green powder to crystal	
Purity	>98.0% (GC)	

Synthesis and Manufacturing

While specific, detailed industrial synthesis protocols for **2-Hydroxyisonicotinic acid** are often proprietary, general synthetic routes for related pyridine carboxylic acids can provide insight into its production. The synthesis of pyridine derivatives often involves multi-step processes that may include cyclization reactions, followed by functional group manipulations such as hydrolysis of a nitrile or oxidation of an alkyl group to form the carboxylic acid. For instance, a general method for producing 2-pyridine carboxylic acid involves the hydrolysis of 2-cyanopyridine under alkaline conditions, followed by acid neutralization and extraction.[2]

A logical workflow for a laboratory-scale synthesis could be conceptualized as follows:



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Caption: Generalized workflow for the synthesis of **2-Hydroxyisonicotinic acid**.

Applications in Research and Development

The primary utility of **2-Hydroxyisonicotinic acid** lies in its role as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical sector.^[3] Its unique structure serves as a scaffold for building active pharmaceutical ingredients (APIs).

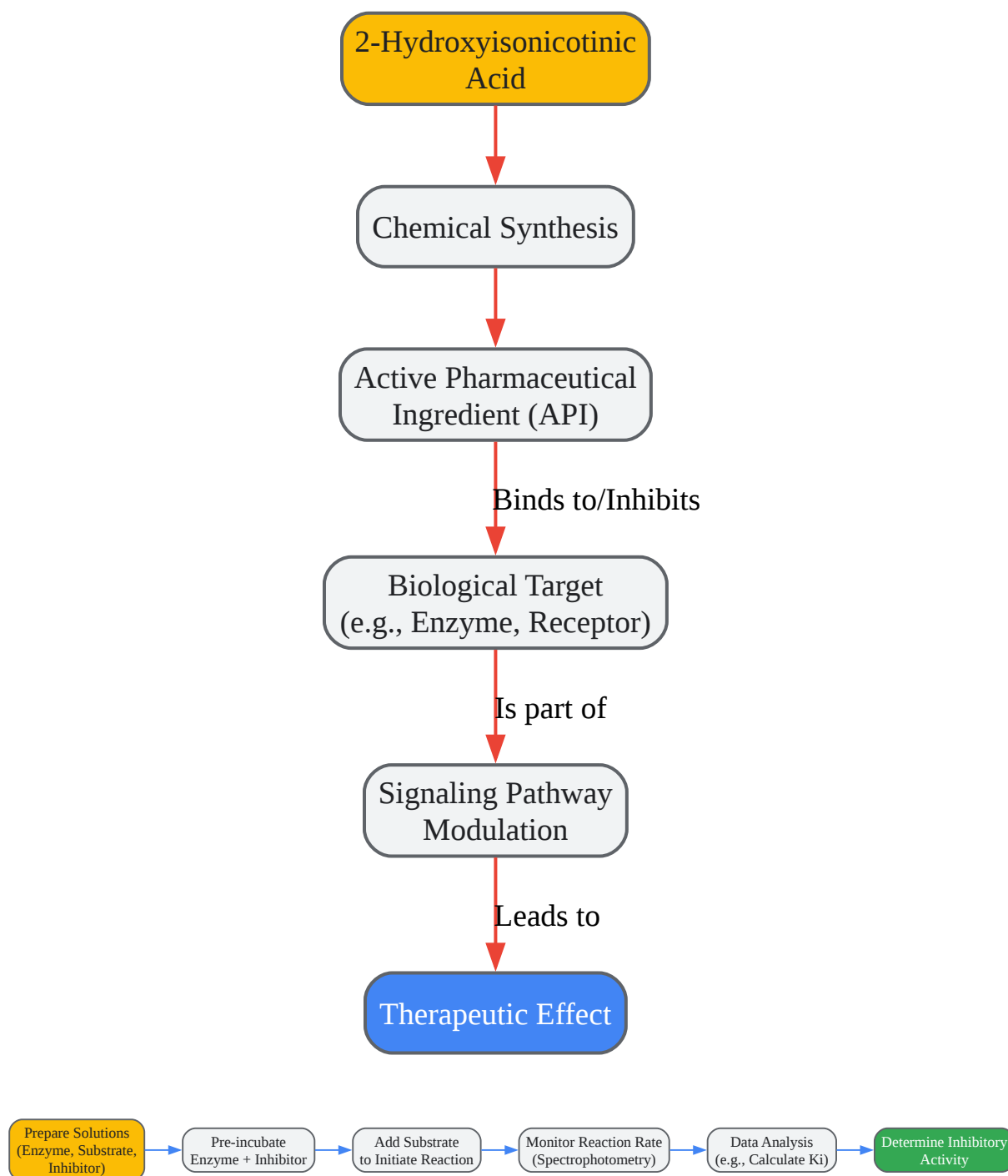
Key Application Areas:

- **Tuberculosis Therapeutics:** It is used as a starting material in the synthesis of novel compounds aimed at treating tuberculosis.^[3]
- **Metabolic Disorders:** The compound is a precursor in the development of drugs targeting various metabolic disorders.^[3]
- **HIV Protease Inhibitors:** It plays a role in the optimization and synthesis of HIV drugs.^[3]
- **Agrochemicals:** In the agrochemical field, it contributes to the creation of compounds designed to enhance crop protection and yield.^[3]

Biological Activity and Signaling Pathways: An Indirect Role

Current scientific literature does not extensively detail direct biological activities or specific signaling pathway modulation by **2-Hydroxyisonicotinic acid** itself. Its significance is largely as a structural component of larger, biologically active molecules. The final synthesized compounds, which incorporate the **2-hydroxyisonicotinic acid** moiety, may interact with a wide array of biological targets.

For example, if **2-Hydroxyisonicotinic acid** were used to synthesize a novel enzyme inhibitor, the resulting molecule's interaction with its target enzyme would be the focus of biological assays. The logical relationship can be visualized as follows:



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- To cite this document: BenchChem. [2-Hydroxyisonicotinic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064118#2-hydroxyisonicotinic-acid-cas-number-and-molecular-weight]

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